

Betamethasone 9,11-Epoxy chemical properties and structure

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Compound of Interest

Compound Name: Betamethasone 9,11-Epoxy

Cat. No.: B193711

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An In-depth Technical Guide to **Betamethasone 9,11-Epoxy**: Chemical Properties and Structure

Abstract

Betamethasone 9,11-Epoxy is a pivotal synthetic intermediate in the pharmaceutical manufacturing of potent corticosteroids, including Betamethasone, Dexamethasone, and Beclomethasone.[1] As a synthetic glucocorticoid steroid, its chemical architecture is characterized by a core pregnane skeleton with a distinctive 9,11-epoxide ring.[2] This technical guide provides a comprehensive overview of the chemical properties, structure, synthesis, and biological relevance of **Betamethasone 9,11-Epoxy**, tailored for researchers, scientists, and professionals in drug development.

Chemical Structure and Properties

Betamethasone 9,11-Epoxy, systematically known as 9 β ,11 β -Epoxy-17 α ,21-dihydroxy-16 β -methylpregna-1,4-diene-3,20-dione, possesses a tetracyclic cyclopentanophenanthrene core structure common to steroids.[2] Its key functional groups, including the epoxide, hydroxyl, and ketone moieties, are crucial for its reactivity and role as a precursor in corticosteroid synthesis. [2] The molecule appears as a white to off-white crystalline powder at room temperature.[2]

Physicochemical Properties

The fundamental physicochemical properties of **Betamethasone 9,11-Epoxyde** are summarized in the table below. These properties are critical for its handling, formulation, and analytical characterization.

Property	Value	Source
Molecular Formula	C ₂₂ H ₂₈ O ₅	[2][3]
Molecular Weight	372.46 g/mol	[2]
CAS Number	981-34-0	[3]
Appearance	White to off-white solid/crystalline powder	[2]
pKa (Predicted)	12.56 ± 0.70	[2]
Storage Temperature	Refrigerator	[2]

Spectroscopic Data

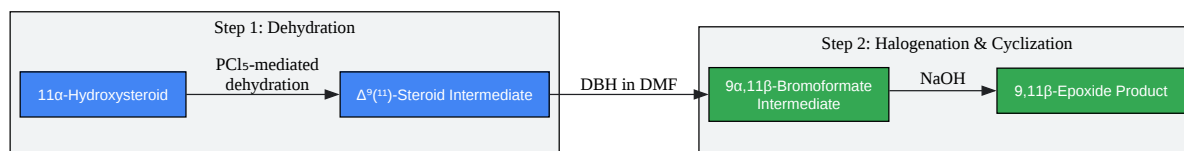
While detailed spectroscopic data (NMR, IR, MS) for **Betamethasone 9,11-Epoxyde** is not readily available in the public domain, analysis of the related compound Betamethasone and its synthesis intermediates suggests that techniques like ¹H NMR, ¹³C NMR, and mass spectrometry are essential for structural elucidation and purity assessment during its synthesis. [4]

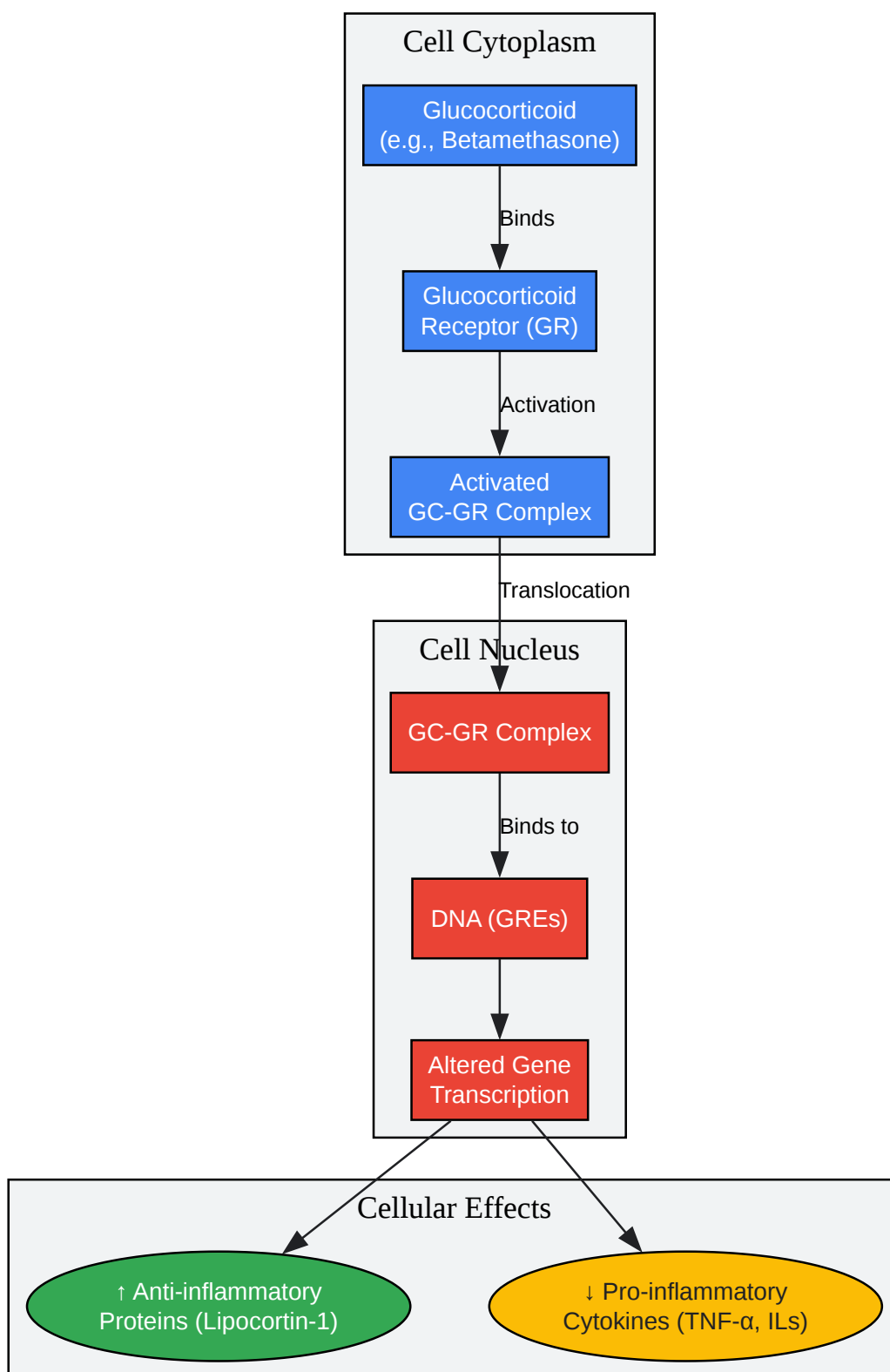
Synthesis and Experimental Protocols

Betamethasone 9,11-Epoxyde is not a naturally occurring compound; it is synthesized from steroidal precursors.[2] The formation of the 9,11β-epoxide ring is a critical step in the synthesis of many potent corticosteroids.

General Synthesis Workflow

The synthesis of corticosteroid 9,11β-epoxides typically involves the formation of a Δ⁹¹¹ double bond from an 11α-hydroxysteroid, followed by epoxidation.[1]





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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com